

Application Notes and Protocols for Processing Satlink Buoy Data with Tun-AI

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Compound of Interest

Compound Name: Tuna AI

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed methodology for processing echosounder data from Satlink buoys using the Tun-AI machine learning pipeline. The protocols outlined below are designed to facilitate the accurate estimation of tuna biomass, offering valuable insights for sustainable fisheries management, marine biology research, and potentially novel applications in marine-derived drug discovery by identifying areas of high biological activity.

Introduction to Satlink Buoys and the Tun-AI Platform

Satlink buoys are advanced marine instruments equipped with GPS and SIMRAD echosounders that transmit data via satellite.^{[1][2]} These buoys, often attached to drifting Fish Aggregating Devices (dFADs), provide real-time information on the biomass present in the water column beneath them to a depth of approximately 115 meters.^{[2][3]}

Tun-AI is a sophisticated artificial intelligence tool developed by Satlink in partnership with Komorebi AI.^[4] It leverages machine learning models to process the raw echosounder data from these buoys, integrating it with oceanographic and fishery data to deliver high-accuracy estimates of tuna biomass.^{[1][5]} This technology is instrumental in enhancing our understanding of tuna behavior, migratory patterns, and environmental preferences in a cost-effective manner.^[1]

Data Parameters and Specifications

The data collected by Satlink buoys forms the primary input for the Tun-AI pipeline. The key parameters are summarized in the table below.

Parameter	Description	Technical Specifications	Data Source
Acoustic Backscatter	Raw echosounder signal intensity used to estimate biomass.	Models like the SLX+ and ISD+ use SIMRAD echosounders. The ISD+ features a dual-frequency system (e.g., 38 kHz and 200 kHz) for species differentiation.[2][6]	Satlink Buoy
Biomass Estimate	Manufacturer's algorithm-based initial estimation of biomass in metric tons.	Data is recorded for 10 vertical layers, each with a resolution of 11.2 meters, from a depth of 3 to 115 meters.[3]	Satlink Buoy
GPS Coordinates	Latitude and longitude of the buoy's position.	Transmitted periodically via satellite.[7]	Satlink Buoy
Timestamp	Date and time of each data transmission.	Recorded for each data point.[7]	Satlink Buoy
Oceanographic Data	Environmental data such as sea surface temperature, ocean currents, and chlorophyll concentration (phytoplankton).	Sourced from remote-sensing platforms and ocean models like the Copernicus Marine Environment Monitoring Service (CMEMS).[1][8]	External Databases
FAD Logbook Data	Fishery data including deployment times of dFADs and catch data from fishing events ("sets").	Provided by fishing fleets.[5][8]	Fishery Records

Experimental Protocol: The Tun-AI Data Processing Pipeline

The methodology for processing Satlink buoy data with Tun-AI involves a multi-stage pipeline, from data acquisition to the final biomass estimation.

Stage 1: Data Acquisition and Merging

- **Echosounder Data Collection:** Raw acoustic backscatter and initial biomass estimates are collected from active Satlink buoys.[7]
- **Fishery Data Integration:** FAD logbook data, containing information on buoy deployment and fishing set events (with corresponding catch tonnage), are compiled.[8]
- **Oceanographic Data Retrieval:** Relevant oceanographic data for the time and location of each buoy transmission is sourced from databases like CMEMS.[8]
- **Data Merging:** The echosounder data, fishery data, and oceanographic data are merged into a unified dataset, linking each buoy transmission with its corresponding environmental context and any associated fishing events.[5]

Stage 2: Data Preprocessing and Feature Engineering

- **Temporal Windowing:** To capture the daily spatio-temporal patterns of tuna schools, a 3-day window of echosounder data is used for each prediction.[7][9]
- **Feature Creation:** Position-derived features (e.g., buoy drift speed and direction) and time-derived features (e.g., time of day) are engineered from the GPS and timestamp data.[9]
- **Data Labeling:** For model training, the merged data is labeled. "Positive cases" are derived from fishing sets where the catch data provides a ground-truthed biomass. "Negative cases" are typically defined from the period immediately following a new buoy deployment, where it is assumed no significant tuna aggregation has yet formed.[7]

Stage 3: Machine Learning Model Training and Prediction

- **Model Selection:** Various machine learning models are evaluated, with Gradient Boosting models often demonstrating the best performance for biomass estimation.[9]
- **Model Training:** The preprocessed and labeled dataset is used to train the machine learning models. The models learn the complex relationships between the echosounder signals, oceanographic conditions, and the actual presence and quantity of tuna.[5]
- **Biomass Prediction:** Once trained, the Tun-AI pipeline can be used to predict tuna biomass for new, unlabeled buoy data at various levels, including:
 - **Binary Classification:** Presence or absence of tuna (e.g., above or below a 10-ton threshold).[4]
 - **Regression:** A direct estimation of the tuna biomass in metric tons.[9]

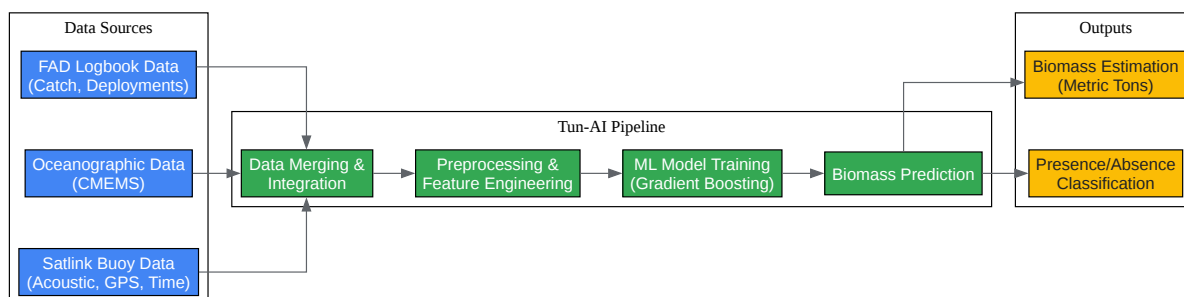
Performance and Accuracy

The Tun-AI pipeline has been rigorously tested and validated against real-world catch data. The performance metrics are summarized below.

Performance Metric	Value	Description
Binary Classification Accuracy	> 92%	Accuracy in distinguishing between the presence and absence of tuna aggregations (using a 10-ton threshold).[1] [4]
Regression Relative Error (SMAPE)	29.5%	Symmetric Mean Absolute Percentage Error when directly estimating tuna biomass.[9]
Regression Mean Absolute Error (MAE)	21.6 tons	Mean Absolute Error in the direct estimation of tuna biomass.[9]

Visualized Workflows and Pathways

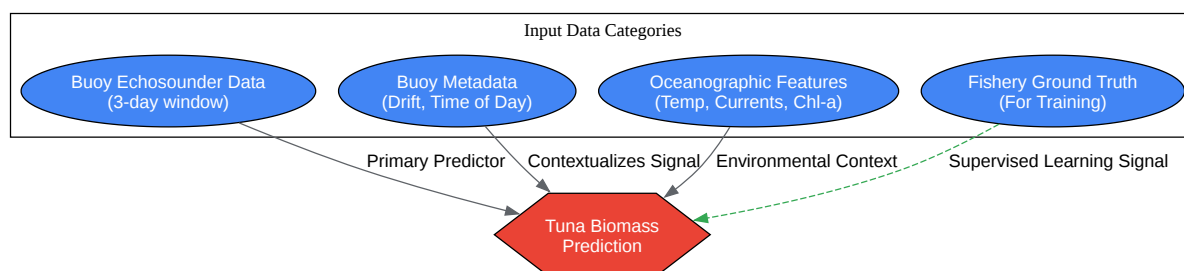
Tun-AI Data Processing Workflow



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Caption: The overall workflow for processing Satlink buoy data with Tun-AI.

Logical Relationship of Input Features for Tun-AI Model



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Caption: Key data categories influencing the Tun-AI biomass prediction model.

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